

Spectroscopic data (NMR, IR, MS) of aryl sodium sulfinates

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Compound of Interest

Compound Name: Sodium 3,4-diethylbenzene-1-sulfinate

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Spectroscopic Characterization and Synthesis of Aryl Sodium Sulfinates: An In-Depth Technical Guide

Executive Summary

Aryl sodium sulfinates, prominently sodium benzenesulfinate and sodium p-toluenesulfinate, are foundational organosulfur building blocks. In modern synthetic chemistry, they function as robust nucleophiles for the installation of sulfone moieties, versatile cross-coupling partners in transition-metal catalysis, and highly efficient sulfonyl radical precursors in photoredox systems.

Despite their utility, the ionic nature and oxidation susceptibility of sulfinate salts demand rigorous analytical oversight. As a Senior Application Scientist, I have observed that the failure of downstream reactions (such as N-sulfonylation or desulfitative cross-coupling) frequently stems from the use of partially oxidized or hydrated sulfinate batches. This whitepaper provides a causal analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles of these compounds, alongside a self-validating synthetic methodology designed to ensure high-fidelity reagent preparation.

Causal Analysis of Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

The structural hallmark of an aryl sulfinate anion (

) is the delocalization of the negative charge across the two oxygen atoms. This resonance significantly alters the electron density of the adjacent aromatic ring compared to neutral sulfonyl (

) or sulfonyl chloride (

) groups.

- Causality in

¹H NMR: The sulfinate anion is a weaker electron-withdrawing group than a neutral sulfone. Consequently, the aromatic protons are less deshielded. In highly polar aprotic solvents like DMSO-

(required due to the salt's insolubility in chloroform), the ortho protons of sodium benzenesulfinate resonate at ~7.53 ppm, while the meta and para protons overlap at ~7.38 ppm [1]. If the sample oxidizes to a sulfonate (

), these peaks shift further downfield due to the increased electron-withdrawing nature of the fully oxidized sulfur center.

- Causality in

¹³C NMR: The ipso carbon (C1) attached directly to the sulfinate group is highly diagnostic. In sodium p-toluenesulfinate, the ipso carbon appears at ~145.8 ppm. This specific chemical shift reflects the altered shielding environment caused by the adjacent anionic sulfur center, distinguishing it from both the starting sulfonyl chloride and potential sulfone products [4].

Infrared (IR) Spectroscopy

IR spectroscopy serves as the most rapid and reliable orthogonal method to differentiate a sulfinate from a sulfone or a sulfonate byproduct.

- Vibrational Causality: In a neutral sulfone, the S=O bonds possess high double-bond character, leading to strong asymmetric and symmetric stretches at ~1315 cm⁻¹ and ~1145

cm^{-1} , respectively [3]. However, in a sulfinate anion, resonance delocalizes the negative charge, reducing the $\text{S}=\text{O}$ bond order to approximately 1.5. This reduction in bond stiffness drastically lowers the stretching frequencies. The asymmetric stretch shifts to the 1000–1050 cm^{-1} region, and the symmetric stretch drops to 950–1000 cm^{-1} [1].

Mass Spectrometry (MS)

Electrospray Ionization (ESI) operated in negative ion mode is the premier technique for analyzing aryl sodium sulfinates because the molecule exists as a pre-formed anion in solution, resulting in exceptional sensitivity.

- Fragmentation Causality: During MS/MS analysis, the parent anion ($[\text{ArSO}_2]^-$) is subjected to Collision-Induced Dissociation (CID). The primary fragmentation route involves the homolytic or heterolytic cleavage of the C-S bond. This extrudes a neutral molecule (loss of 64 Da) to yield an aryl anion, or alternatively, the charge remains on the sulfur fragment, yielding a highly diagnostic sulfur dioxide radical anion ($[\text{SO}_2]^-$) [1].

Quantitative Data Summaries

Table 1: Representative NMR Chemical Shifts (DMSO-

d_6 , 500 MHz) | Compound |

^1H NMR Shifts (ppm) |

^{13}C NMR Shifts (ppm) | | :--- | :--- | :--- | | Sodium Benzenesulfinate | 7.53 (m, 2H, ortho), 7.38 (m, 3H, meta/para) | 148.0 (ipso), 129.0 (para), 128.5 (meta), 124.0 (ortho) | | Sodium p-Toluenesulfinate | 7.36 (d, $J=8$ Hz, 2H, ortho), 7.15 (d, $J=8$ Hz, 2H, meta), 2.30 (s, 3H,

) | 145.8 (ipso), 138.2 (para), 128.0 (meta), 124.0 (ortho), 20.7 (

) |

Table 2: Diagnostic IR Vibrational Frequencies (KBr Pellet)

Vibrational Mode	Frequency Range (cm ⁻¹)	Structural Significance
S=O Asymmetric Stretch	1000 – 1050	Confirms sulfinate (lower than sulfone at ~1300 cm ⁻¹)
S=O Symmetric Stretch	950 – 1000	Confirms sulfinate (lower than sulfone at ~1150 cm ⁻¹)
Aromatic C=C Stretch	1596, 1494	Validates the integrity of the aryl ring

| C-S Stretch | 740 – 760 | Confirms the carbon-sulfur linkage |

Table 3: ESI-MS (Negative Mode) Fragmentation Patterns | Compound | Parent Anion

| Primary CID Fragments (

) | | :--- | :--- | :--- | | Sodium Benzenesulfinate | 141 | 77 (

), 64 (

) | | Sodium p-Toluenesulfinate | 155 | 91 (

), 64 (

) |

Experimental Protocols: Self-Validating Synthesis

The most reliable method for preparing aryl sodium sulfinates is the reduction of the corresponding sulfonyl chloride using sodium sulfite (

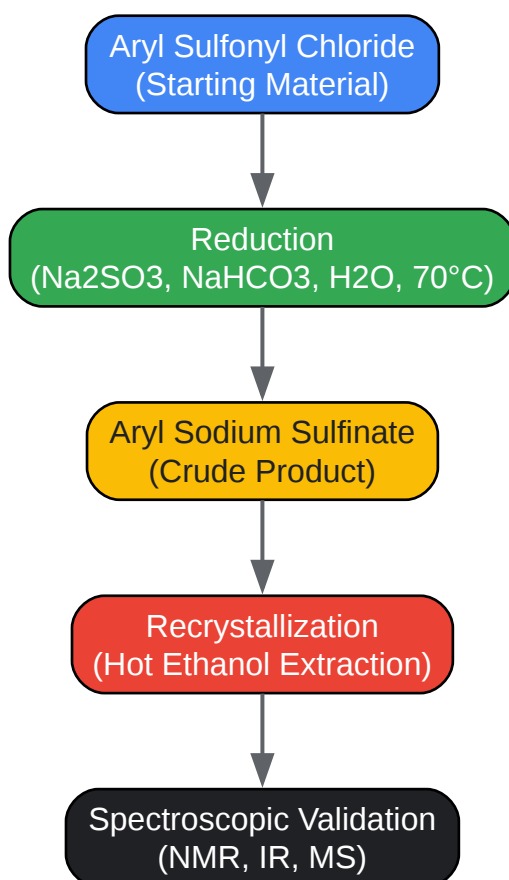
) [2]. This protocol incorporates built-in analytical checkpoints to ensure the final reagent is free of over-reduced thiols or unreacted starting material.

Step-by-Step Methodology:

- Reaction Setup: Dissolve the aryl sulfonyl chloride (10.0 mmol, 1.0 equiv.) in 30 mL of deionized water.

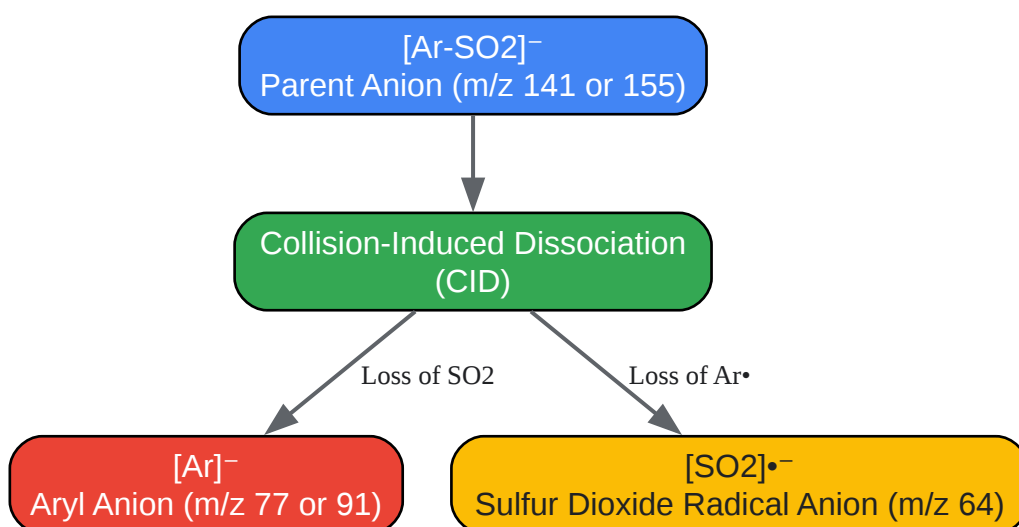
- **Reduction:** Add sodium sulfite (16.0 mmol, 1.6 equiv.) and sodium bicarbonate (16.0 mmol, 1.6 equiv.) to the suspension. The bicarbonate acts as a buffer to neutralize the HCl generated during the reduction, preventing the disproportionation of the formed sulfinic acid.
- **Thermal Activation:** Reflux the reaction mixture at 70–80 °C for 3 hours. The initially heterogeneous mixture will become a clear solution as the water-soluble sodium sulfinate forms.
- **Isolation:** Evaporate the water under reduced pressure. Add absolute ethanol (50 mL) to the solid residue and heat the suspension for 10 minutes. The desired sodium sulfinate dissolves in hot ethanol, leaving inorganic salts (,) behind.
- **Filtration & Crystallization:** Filter the hot suspension through a 20 µm polyethylene frit. Cool the filtrate to 0 °C to induce crystallization of the pure aryl sodium sulfinate. Collect via vacuum filtration and dry under high vacuum.
- **Self-Validation Checkpoint (Critical):** Before utilizing the batch, dissolve 1 mg of the product in DMSO- for ¹H NMR. The absolute absence of a doublet at ~7.8 ppm (the highly deshielded ortho protons of the starting sulfonyl chloride) validates complete reduction. Furthermore, run a rapid ATR-IR scan; the absence of a sharp peak at 1180 cm⁻¹ confirms no over-oxidation to the sulfonate has occurred.

Visualizations of Workflows and Mechanisms



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Synthetic and analytical workflow for the preparation of high-purity aryl sodium sulfinates.



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ESI-MS/MS collision-induced dissociation pathway of aryl sulfinate anions.

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